

Personal Protective Equipment & Handling Guide: 3-Butoxy-2,6-difluorobenzaldehyde

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Compound of Interest

Compound Name: 3-Butoxy-2,6-difluorobenzaldehyde

CAS No.: 1706461-13-3

Cat. No.: B1447020

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Executive Summary & Compound Profile

3-Butoxy-2,6-difluorobenzaldehyde (CAS: 1706461-13-3) is a specialized fluorinated intermediate used primarily in the synthesis of agrochemicals and pharmaceutical scaffolds. Structurally, it combines a reactive benzaldehyde core with a lipophilic butoxy tail and electron-withdrawing fluorine atoms.

Critical Handling Note: While specific experimental toxicity data for this exact derivative is limited, its structural analog 2,6-difluorobenzaldehyde is classified by major vendors (e.g., Sigma-Aldrich) as Skin Corrosive (Category 1C) and a Combustible Liquid [1]. Therefore, this protocol adopts a conservative safety posture, treating the compound as a potential corrosive and severe respiratory irritant.

Physicochemical Snapshot

Property	Value / Estimate	Operational Implication
CAS Number	1706461-13-3	Unique identifier for inventory/waste.[1]
Physical State	Liquid or Low-Melting Solid	May require warming to room temp for dispensing.
Storage	2–8°C, Inert Atmosphere (Ar/N ₂)	Air Sensitive. Aldehydes oxidize to carboxylic acids.
Predicted Flash Point	> 80°C (based on analogs)	Combustible.[2][3] Keep away from heat/open flames.
Solubility	DCM, THF, Ethyl Acetate	Soluble in organic solvents; immiscible in water.

Risk Assessment & Hazard Identification

We utilize the "Analogous Hazard Principle" (AHP). In the absence of a compound-specific SDS, we default to the hazards of the parent scaffold (2,6-difluorobenzaldehyde).

- Primary Hazard (H314/H315): Potential Skin Corrosion/Irritation. Fluorinated aldehydes can cause severe burns or dermatitis upon prolonged contact.
- Secondary Hazard (H319): Serious Eye Damage.[4][5][6][7] Vapors are lachrymatory.
- Respiratory Hazard (H335): Inhalation of mist/vapors causes respiratory tract irritation.[4][6][7]
- Reactivity: Incompatible with strong oxidizing agents and strong bases.[8]

Personal Protective Equipment (PPE) Matrix

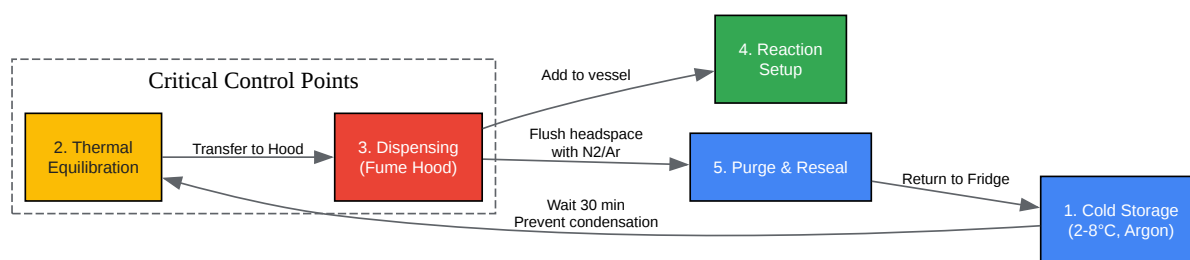
This matrix defines the minimum requirements for handling >100 mg quantities.

Body Area	PPE Requirement	Technical Justification
Hand Protection	Double Gloving StrategyInner: Nitrile (4 mil)Outer: Nitrile (extended cuff, 5-8 mil)	Fluorinated aromatics can permeate standard latex. Double nitrile provides >480 min breakthrough protection.
Eye/Face	Chemical Splash Goggles(Face Shield required if pouring >100 mL)	Standard safety glasses do not seal against vapors. Goggles prevent lachrymatory exposure.
Respiratory	Fume Hood (Face Velocity > 100 fpm)Respirator (ABEK Filter) only if hood unavailable	Engineering controls are primary. The compound is volatile and irritating.
Body	Lab Coat (100% Cotton or Nomex)+ Chemical Resistant Apron	Synthetic blends can melt into skin if a fire occurs. Apron protects against splashes.

Operational Handling Protocol

This workflow is designed to maintain compound purity (preventing oxidation) while maximizing operator safety.

Diagram 1: Safe Handling Workflow



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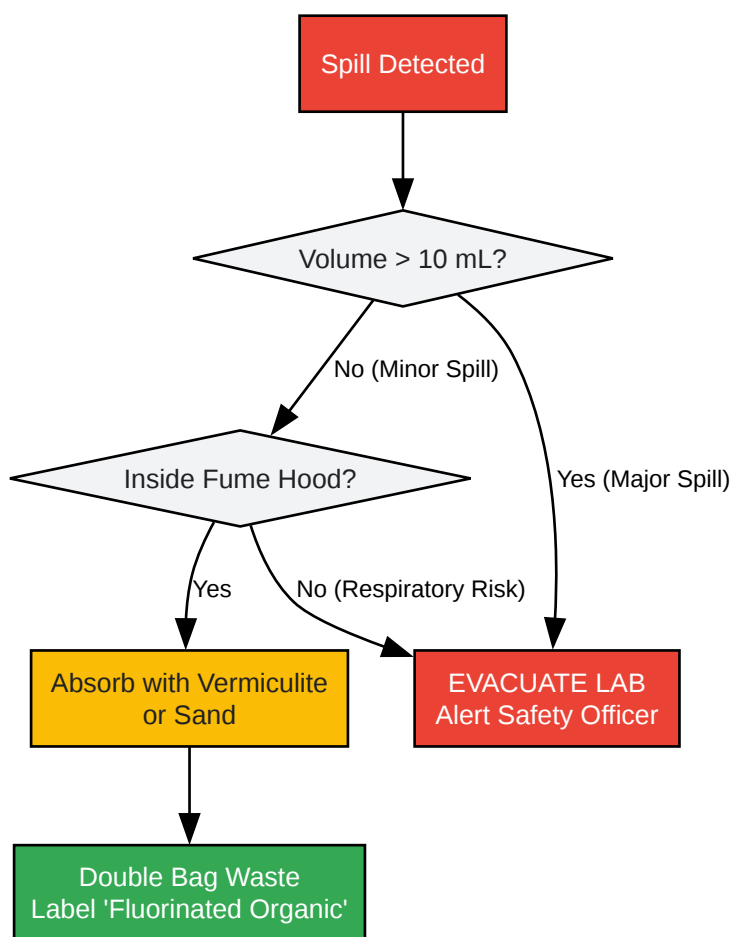
Caption: Operational workflow emphasizing moisture control and inert gas purging to prevent aldehyde oxidation.

Detailed Steps:

- Thermal Equilibration: Remove the container from the refrigerator (2-8°C) and let it warm to room temperature before opening.
 - Why? Opening a cold bottle introduces atmospheric moisture, which condenses and accelerates degradation.
- Inert Transfer:
 - Place the bottle in a fume hood.
 - If liquid: Use a glass syringe with a long needle to withdraw the reagent. Avoid pouring to minimize vapor generation.
 - If solid/slush: Use a disposable spatula.
- Reaction Setup: Add the reagent directly to the reaction solvent. Do not weigh into a weighing boat and leave it exposed; weigh by difference or directly into a tared flask.
- Resealing: Mandatory Step. Flush the headspace of the storage bottle with a gentle stream of Argon or Nitrogen for 10-15 seconds before replacing the cap. Wrap with Parafilm.

Emergency Response & Spill Management

Diagram 2: Spill Response Decision Tree



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Caption: Decision logic for spill containment. Note that spills outside the hood require evacuation due to respiratory irritation risks.

Specific Spill Procedures

- Skin Contact: Immediately wash with soap and water for 15 minutes.[5] Do not use organic solvents (ethanol/acetone) as they may increase skin absorption.
- Eye Contact: Flush with water for 15 minutes.[5][6] Seek medical attention immediately—fluorinated compounds can cause delayed corneal damage.
- Spill Cleanup:
 - Don full PPE (Goggles, Double Gloves, Lab Coat).

- Cover spill with vermiculite or sand.[2] Do not use combustible materials like paper towels for large spills.
- Scoop into a sealable waste container.
- Wipe surface with a dilute detergent solution.

Waste Disposal Strategy

Compliance with EPA (RCRA) and local regulations is mandatory.

- Waste Stream: Halogenated Organic Waste.
- Labeling: Must be clearly labeled "Contains Fluorinated Aldehydes - Potential Irritant."
- Segregation: Do not mix with strong oxidizers (e.g., Nitric Acid, Peroxides) or strong bases (e.g., Sodium Hydroxide) in the waste container to prevent exothermic runaway.

References

- PubChem.[4] (n.d.). 2,6-Difluorobenzaldehyde Compound Summary. National Library of Medicine. Retrieved October 26, 2023, from [[Link](#)]

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